

# A Technical Guide to 1,4-Dibromonaphthalene: Properties, Synthesis, and Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,4-Dibromonaphthalene

Cat. No.: B041722

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,4-Dibromonaphthalene**, a key chemical intermediate in various fields, including organic electronics and pharmaceutical development. This document details its fundamental molecular properties, provides an exemplary experimental protocol for its application in synthesis, and illustrates a common reaction workflow.

## Core Molecular and Physical Properties

**1,4-Dibromonaphthalene** is a halogenated polycyclic aromatic hydrocarbon. Its chemical structure, featuring two bromine atoms on the naphthalene core, makes it a versatile precursor for the synthesis of more complex molecules. The bromine atoms serve as reactive sites for various cross-coupling reactions, enabling the construction of new carbon-carbon and carbon-heteroatom bonds.

Below is a summary of its key quantitative data.

Property	Value	Citations
Molecular Formula	C <sub>10</sub> H <sub>6</sub> Br <sub>2</sub>	[1]
Molecular Weight	285.96 g/mol	[1]
CAS Number	83-53-4	[1]
Appearance	White to light beige crystalline powder or crystals	[2][3]
Melting Point	79-83 °C	[3]
IUPAC Name	1,4-dibromonaphthalene	[1]

## Application in Pharmaceutical and Materials Science

**1,4-Dibromonaphthalene** is a valuable building block in the synthesis of novel organic compounds.[2] In the pharmaceutical industry, it serves as an intermediate for the creation of active pharmaceutical ingredients (APIs), including enzyme inhibitors and antibacterial agents.[4][5] Its structure is particularly suited for developing dual neurokinin-1 (NK1) and neurokinin-2 (NK2) receptor antagonists, which have potential applications in treating conditions like anxiety and depression.[6]

Furthermore, in materials science, derivatives of **1,4-Dibromonaphthalene** are utilized in the development of organic light-emitting diodes (OLEDs) and other organic electronic devices due to their phosphorescent properties.[5][7]

## Experimental Protocol: Suzuki-Miyaura Cross-Coupling Reaction

The Suzuki-Miyaura reaction is a powerful and widely used method for forming carbon-carbon bonds. The following is a representative protocol for a Suzuki coupling reaction using a dibromonaphthalene derivative as a starting material. This reaction is fundamental in synthesizing biaryl compounds, which are common motifs in drug molecules.[8][9]

Objective: To synthesize a 1,4-diaryl-naphthalene derivative via a palladium-catalyzed Suzuki-Miyaura cross-coupling reaction.

Materials:

- **1,4-Dibromonaphthalene**
- Arylboronic acid (e.g., Phenylboronic acid)
- Palladium catalyst (e.g., Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh<sub>3</sub>)<sub>4</sub>])
- Base (e.g., aqueous Potassium Carbonate [K<sub>2</sub>CO<sub>3</sub>])
- Solvent (e.g., Toluene, Dimethylformamide [DMF])
- Anhydrous, degassed solvents
- Standard glassware for inert atmosphere reactions (e.g., Schlenk flask)
- Magnetic stirrer and heating plate

Procedure:

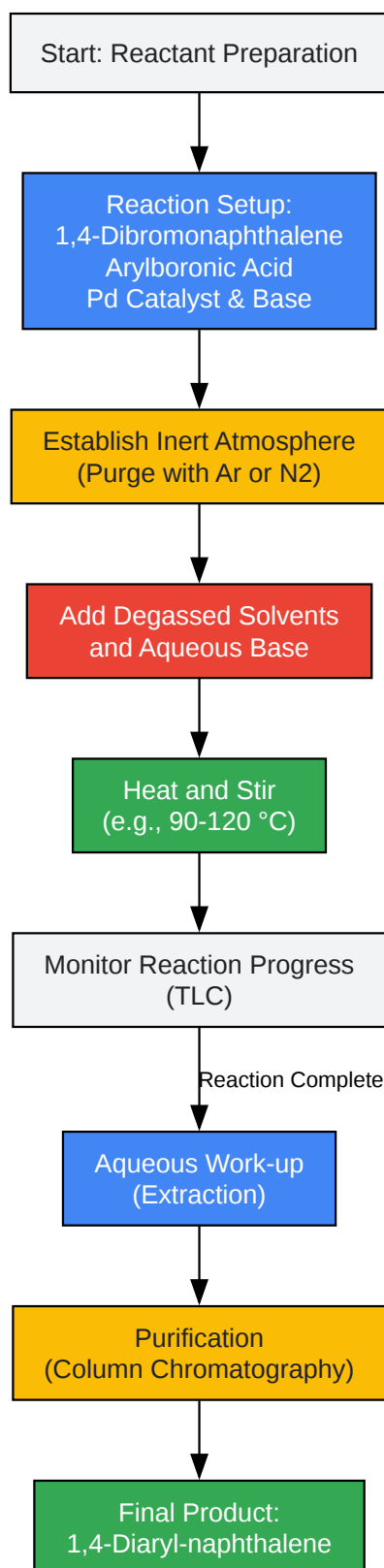
- **Reaction Setup:** In a flame-dried Schlenk flask equipped with a magnetic stir bar, add **1,4-Dibromonaphthalene** (1.0 mmol), the arylboronic acid (2.2 mmol), and the palladium catalyst (e.g., Pd(PPh<sub>3</sub>)<sub>4</sub>, 0.02 mmol).
- **Inert Atmosphere:** Seal the flask and purge with an inert gas, such as argon or nitrogen, for 15-20 minutes to remove oxygen, which can deactivate the catalyst.
- **Solvent and Base Addition:** Under a positive pressure of the inert gas, add the degassed solvent system (e.g., a mixture of toluene and DMF). Subsequently, add the aqueous base (e.g., 2M K<sub>2</sub>CO<sub>3</sub> solution).
- **Reaction:** Heat the reaction mixture to the desired temperature (e.g., 90-120 °C) with vigorous stirring.

- **Monitoring:** Monitor the progress of the reaction by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Dilute with an organic solvent like ethyl acetate and wash with water and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the filtrate under reduced pressure. The crude product can then be purified by column chromatography on silica gel.

This protocol is a general guideline and may require optimization for specific substrates and desired products.

## Visualizing the Synthetic Workflow

The following diagram illustrates the key steps in the Suzuki-Miyaura cross-coupling reaction described above.



[Click to download full resolution via product page](#)

Suzuki-Miyaura Cross-Coupling Workflow.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1,4-Dibromonaphthalene | C<sub>10</sub>H<sub>6</sub>Br<sub>2</sub> | CID 66521 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [wap.guidechem.com]
- 3. 406500250 [thermofisher.com]
- 4. nbinno.com [nbinno.com]
- 5. ossila.com [ossila.com]
- 6. 1,4-dibromonaphthalene | 83-53-4 [chemicalbook.com]
- 7. innospk.com [innospk.com]
- 8. benchchem.com [benchchem.com]
- 9. Suzuki Coupling [organic-chemistry.org]
- To cite this document: BenchChem. [A Technical Guide to 1,4-Dibromonaphthalene: Properties, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041722#1-4-dibromonaphthalene-molecular-weight-and-formula]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)